

Personal protective equipment for handling 2-Methoxybenzamide

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Compound of Interest

Compound Name: 2-Methoxybenzamide

Cat. No.: B150088

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Essential Safety and Handling Guide for 2-Methoxybenzamide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **2-Methoxybenzamide**.

Chemical Identity:

- Name: **2-Methoxybenzamide**
- Synonyms: o-Anisamide[1][2]
- CAS Number: 2439-77-2[1]
- Molecular Formula: C₈H₉NO₂[2]

Hazard Summary:

2-Methoxybenzamide is classified as a hazardous chemical.[1] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2] Ingestion may be harmful.[2]

Personal Protective Equipment (PPE)

When handling **2-Methoxybenzamide**, the following personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with side-shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Face Shield	Recommended when there is a potential for splashing.[4]	
Skin and Body Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).[4][5] Thickness and material should be appropriate for the task duration.
Laboratory Coat/Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1][3]	
Respiratory Protection	NIOSH-approved Respirator	Required when engineering controls are insufficient to maintain airborne concentrations below established exposure limits or when dust is generated.[4][6] A particle filter is a recommended filter type.[1]

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is crucial for minimizing risks associated with **2-Methoxybenzamide**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][4]
- Ensure safety showers and eyewash stations are readily accessible.[4]

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly donned.
- Dispensing: Avoid creating dust when weighing or transferring the solid material.[1][7]
- Solution Preparation: When dissolving, add the solid to the solvent slowly to avoid splashing.
- General Practices:
 - Avoid contact with eyes, skin, and clothing.[1][7]
 - Do not breathe dust or vapors.[1][4]
 - Wash hands thoroughly after handling.[1][8]
 - Do not eat, drink, or smoke in the laboratory area.[1][4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
- Keep away from incompatible materials such as strong oxidizing agents.[4][9]
- Store in a locked-up area.[1][6]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. [1] [7] If skin irritation persists, call a physician. [1] [7] Remove and wash contaminated clothing before reuse. [1] [8]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. [1] If not breathing, give artificial respiration. [1] [7] Get medical attention if symptoms occur. [1] [7]
Ingestion	Clean mouth with water and drink plenty of water afterwards. [1] [7] Do NOT induce vomiting. [4] Call a poison control center or doctor/physician if you feel unwell. [1]

Disposal Plan

Proper disposal of **2-Methoxybenzamide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization:

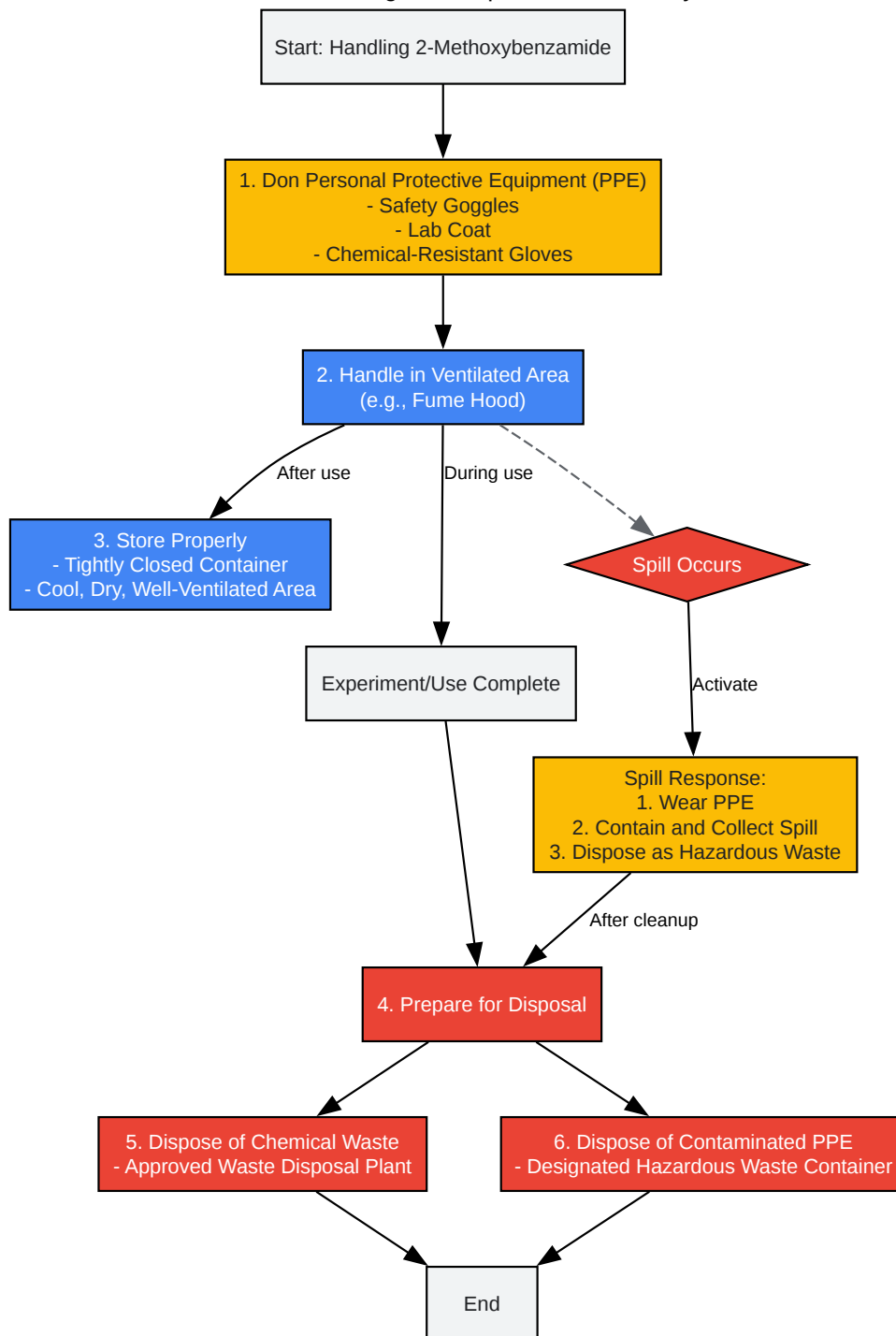
- Unused **2-Methoxybenzamide** should be considered hazardous waste.

Disposal Procedures:

- Chemical Waste:
 - Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[7\]](#)

- Do not dispose of down the drain or with general laboratory trash.
- Contact a licensed professional waste disposal service to dispose of this material.^[10]
- Contaminated Materials:
 - All PPE and materials (e.g., weighing paper, pipette tips) that have come into contact with **2-Methoxybenzamide** should be collected in a designated, sealed, and labeled hazardous waste container.
- Spill Cleanup:
 - In case of a spill, wear appropriate PPE.
 - Sweep up the solid material and place it into a suitable container for disposal.^{[1][7]} Avoid generating dust.^{[1][7]}
 - Clean the spill area thoroughly.

Workflow for Safe Handling and Disposal of 2-Methoxybenzamide

[Click to download full resolution via product page](#)Caption: Safe Handling and Disposal Workflow for **2-Methoxybenzamide**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-Methoxybenzamide | C₈H₉NO₂ | CID 75540 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. osha.oregon.gov [osha.oregon.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
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Email: info@benchchem.com